

# Unraveling the Chemical Identity of Ivabradine Impurity 7-d6: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Ivabradine impurity 7-d6*

Cat. No.: *B12414193*

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This technical guide provides a comprehensive analysis of the chemical structure of **Ivabradine Impurity 7-d6**, a deuterated analog of a known Ivabradine impurity. The presence and characterization of impurities are critical aspects of drug development and quality control. This document clarifies the structure of **Ivabradine Impurity 7-d6** based on available data, addresses conflicting information, and provides a logical structural determination.

## Executive Summary

Ivabradine Impurity 7 is identified by multiple chemical suppliers as (R)-1-(3,4-dimethoxybicyclo[4.2.0]octa-1,3,5-trien-7-yl)-N-methylmethanamine. The "-d6" designation indicates the presence of six deuterium atoms. Based on common synthetic labeling practices, the most probable locations for these deuterium atoms are the two methoxy groups. Therefore, the chemical structure of **Ivabradine Impurity 7-d6** is (R)-1-(3,4-di(trideuteriomethoxy)bicyclo[4.2.0]octa-1,3,5-trien-7-yl)-N-methylmethanamine. It is crucial to note the existence of conflicting data from at least one supplier, which identifies **Ivabradine Impurity 7-d6** with a different, dimeric structure. This guide will address this discrepancy.

## Structural Elucidation of Ivabradine Impurity 7

The foundational step in defining the deuterated impurity is a clear understanding of the non-deuterated parent compound.

## Chemical Identity of Ivabradine Impurity 7

Multiple sources consistently identify Ivabradine Impurity 7 with the following chemical structure and nomenclature:

- Chemical Name: (R)-1-(3,4-dimethoxybicyclo[4.2.0]octa-1,3,5-trien-7-yl)-N-methylmethanamine hydrochloride[1][2]
- CAS Number: 1204612-29-2[1][2]
- Molecular Formula:  $C_{12}H_{17}NO_2 \cdot HCl$
- Molecular Weight: 243.73 g/mol (for the hydrochloride salt)

This impurity is a key synthetic intermediate or a process-related impurity in the manufacturing of Ivabradine.

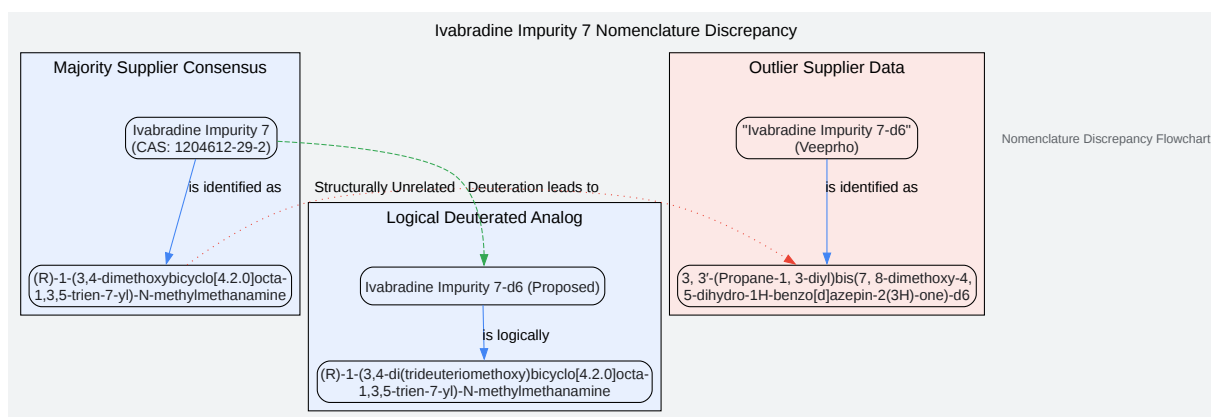
## Determination of the Deuteration Pattern in Ivabradine Impurity 7-d6

The suffix "-d6" signifies that six hydrogen atoms in the molecule have been replaced by deuterium atoms. In the structure of Ivabradine Impurity 7, the most chemically plausible and common positions for such labeling are the two methoxy groups ( $-OCH_3$ ). Each methyl group contains three hydrogen atoms, totaling six across both groups.

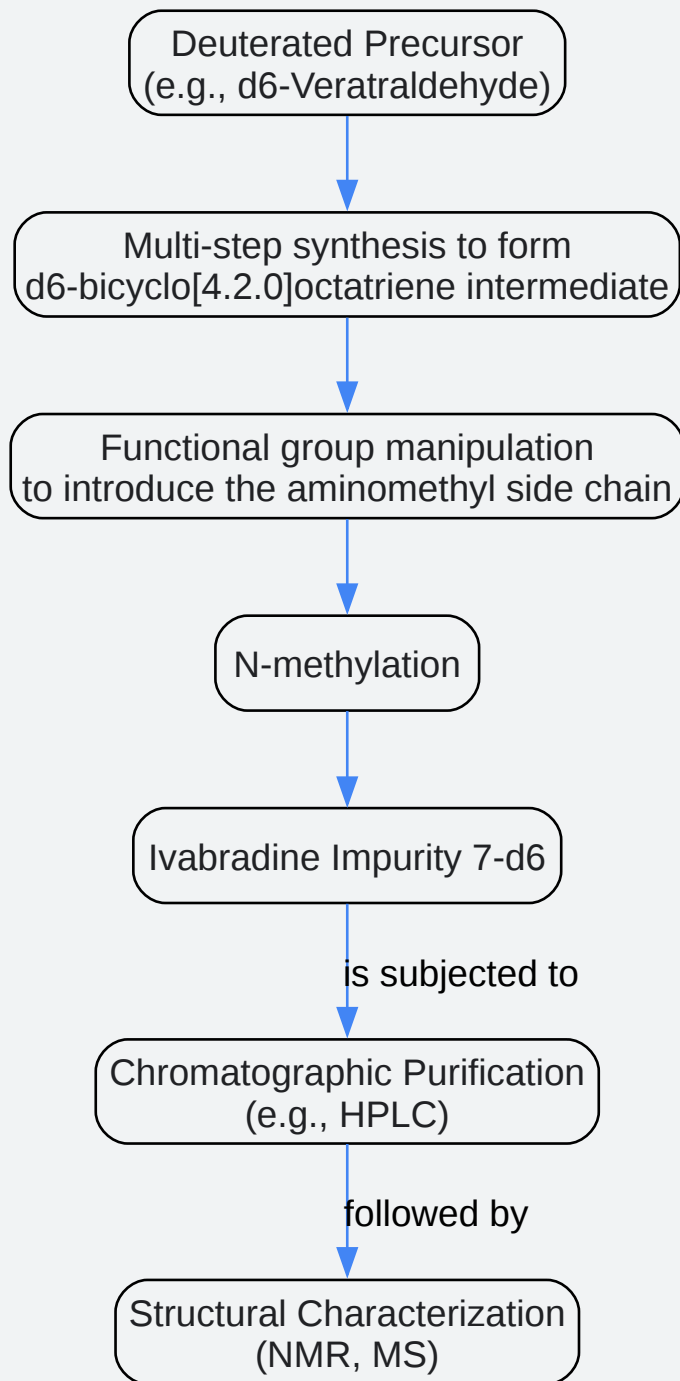
Therefore, the chemical structure of **Ivabradine Impurity 7-d6** is proposed as:

- Chemical Name: (R)-1-(3,4-di(trideuteriomethoxy)bicyclo[4.2.0]octa-1,3,5-trien-7-yl)-N-methylmethanamine
- Molecular Formula:  $C_{12}H_{11}D_6NO_2$
- Molecular Weight: Approximately 239.34 g/mol (for the free base)

The following diagram, generated using the DOT language, illustrates this proposed structure.



## Hypothetical Synthesis Workflow for Ivabradine Impurity 7-d6



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## References

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)